

Personal protective equipment for handling ethyl 2-(4-acetylphenyl)acetate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: ethyl 2-(4-acetylphenyl)acetate

Cat. No.: B075524

Get Quote

Essential Safety and Handling Guide for Ethyl 2-(4-acetylphenyl)acetate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **ethyl 2-(4-acetylphenyl)acetate** (CAS 1528-42-3). Adherence to these procedures is vital for ensuring personal and environmental safety in the laboratory.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **ethyl 2-(4-acetylphenyl)acetate**, a comprehensive approach to personal protection is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following personal protective equipment is required:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166
 (EU) or NIOSH (US) standards.[1]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Gloves should be inspected prior to use and replaced if signs of degradation appear.[1]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are essential to protect skin and clothing from splashes.[2] For tasks with a higher risk of







splashing, additional protective clothing may be necessary.

Respiratory Protection: All handling of ethyl 2-(4-acetylphenyl)acetate should be conducted
in a well-ventilated area, preferably within a chemical fume hood.[1] If a fume hood is
unavailable or in the event of a large spill, a full-face respirator with appropriate cartridges
should be used.[1]

Quantitative Data Summary

Below is a summary of the available quantitative data for **ethyl 2-(4-acetylphenyl)acetate** and related substances. Note that specific toxicity and exposure limit data for **ethyl 2-(4-acetylphenyl)acetate** are not readily available; therefore, data for the closely related and commonly used solvent, ethyl acetate, are provided for reference and cautionary purposes.



Property	Value	Source
Chemical Formula	C12H14O3	INVALID-LINK
Molecular Weight	206.24 g/mol	INVALID-LINK
CAS Number	1528-42-3	INVALID-LINK
Physical State	Not specified (likely liquid or solid)	N/A
Boiling Point	Not specified	N/A
Melting Point	Not specified	N/A
Flash Point	Not specified	N/A
Occupational Exposure Limits (Ethyl Acetate)	OSHA PEL: 400 ppm (1400 mg/m³) TWA	INVALID-LINK[3][4]
NIOSH REL: 400 ppm (1400 mg/m³) TWA	INVALID-LINK[5]	
ACGIH TLV: 400 ppm (1440 mg/m³) TWA	INVALID-LINK[5]	_
Acute Toxicity (Oral, Rat - Ethyl Acetate)	LD50: 5620 mg/kg	INVALID-LINK[6]
Acute Toxicity (Dermal, Rabbit - Ethyl Acetate)	LD50: > 20,000 mg/kg	INVALID-LINK[6]

Operational and Disposal Plans Experimental Protocols: Handling Procedures

A detailed methodology for handling **ethyl 2-(4-acetylphenyl)acetate** is crucial for maintaining a safe laboratory environment.

- 1. Preparation and Engineering Controls:
- Ensure a chemical fume hood is operational and certified.



- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary PPE before handling the chemical.
- Keep containers of ethyl 2-(4-acetylphenyl)acetate tightly closed when not in use.[1]

2. Handling:

- Conduct all weighing and transferring of the chemical within a chemical fume hood to minimize vapor inhalation.
- Avoid contact with skin, eyes, and clothing.[1]
- Use non-sparking tools and equipment to prevent ignition sources, as the flammability of this specific compound is not fully known, and it is prudent to treat it as potentially flammable.[1]
- Wash hands thoroughly with soap and water after handling.

3. Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][7]
- Keep the container tightly closed to prevent the release of vapors.[1][7]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

Spill Response Plan

In the event of a spill, immediate and appropriate action is required to mitigate hazards.

1. Immediate Actions:

- Alert personnel in the immediate area of the spill.
- If the spill is large or in a poorly ventilated area, evacuate the laboratory and notify the appropriate emergency response team.
- If safe to do so, eliminate all potential ignition sources.

2. Spill Cleanup:

- For small spills, wear the appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.
- Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Ventilate the area to ensure all vapors have dissipated.



3. Reporting:

 Report the spill to the laboratory supervisor and the institutional safety office, following all local and national regulations.

Disposal Plan

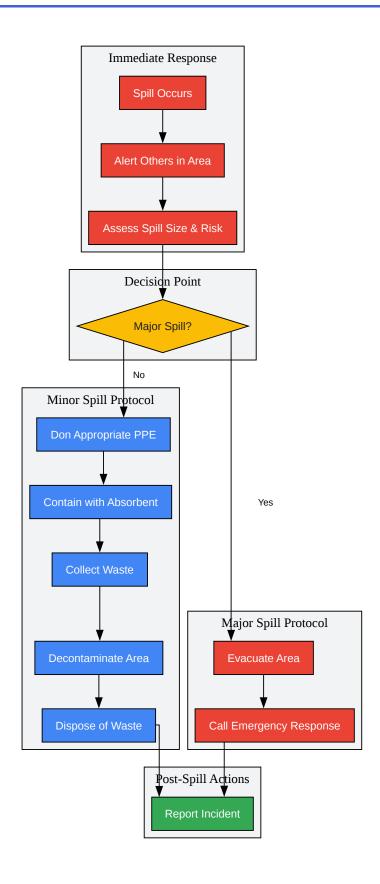
Proper disposal of **ethyl 2-(4-acetylphenyl)acetate** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste materials, including unused chemicals and contaminated absorbents, in a designated and properly labeled hazardous waste container.
- Disposal Route: Dispose of the hazardous waste through a licensed waste disposal company.[8] Do not dispose of it down the drain or in the regular trash.
- Regulatory Compliance: Ensure that all disposal activities are in full compliance with local, state, and federal environmental regulations.

Mandatory Visualization

The following diagram illustrates the logical workflow for responding to a chemical spill of **ethyl 2-(4-acetylphenyl)acetate** in a laboratory setting.





Click to download full resolution via product page

Caption: Workflow for handling a chemical spill.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. ETHYL ACETATE | Occupational Safety and Health Administration [osha.gov]
- 4. nj.gov [nj.gov]
- 5. Ethyl acetate IDLH | NIOSH | CDC [cdc.gov]
- 6. actylislab.com [actylislab.com]
- 7. 4-Ethylphenyl Acetate | 3245-23-6 | TCI AMERICA [tcichemicals.com]
- 8. Ethyl 2-(4-ethylphenyl)acetate | C12H16O2 | CID 53419404 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling ethyl 2-(4-acetylphenyl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075524#personal-protective-equipment-for-handling-ethyl-2-4-acetylphenyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com